

chemical structure of 4-N-Desacetyl-5-N-acetyl Oseltamivir

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-N-Desacetyl-5-N-acetyl Oseltamivir
Cat. No.:	B585361

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Technical Guide: 4-N-Desacetyl-5-N-acetyl Oseltamivir

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-N-Desacetyl-5-N-acetyl Oseltamivir is a recognized process-related impurity and potential metabolite of Oseltamivir, an antiviral medication used for the treatment and prevention of influenza A and B viruses.^[1] As with any pharmaceutical compound, the identification, synthesis, and characterization of impurities are critical for ensuring the safety, efficacy, and quality of the final drug product. This technical guide provides a comprehensive overview of the chemical structure, potential synthetic pathways, and analytical methodologies relevant to **4-N-Desacetyl-5-N-acetyl Oseltamivir**, also known as Oseltamivir EP Impurity G.

Chemical Structure and Identification

4-N-Desacetyl-5-N-acetyl Oseltamivir is a stereoisomer of Oseltamivir where the acetyl group on the C4 amino group is absent, and an acetyl group is present on the C5 amino group.

Property	Value
IUPAC Name	ethyl (3R,4R,5S)-5-acetamido-4-amino-3-(pentan-3-yloxy)cyclohex-1-enecarboxylate
Synonyms	Oseltamivir EP Impurity G, (3R,4R,5S)-5-(Acetylamino)-4-amino-3-(1-ethylpropoxy)-1-cyclohexene-1-carboxylic Acid Ethyl Ester
CAS Number	956267-10-0
Molecular Formula	C ₁₆ H ₂₈ N ₂ O ₄
Molecular Weight	312.40 g/mol
Canonical SMILES	CCC(CC)O[C@@H]1C=C(C--INVALID-LINK--NC(=O)C)C(=O)OCC
InChI String	InChI=1S/C16H28N2O4/c1-5-12(6-2)22-14-9-11(16(20)21-7-3)8-13(15(14)17)18-10(4)19/h9,12-15H,5-8,17H2,1-4H3,(H,18,19)/t13-,14+,15+/m0/s1

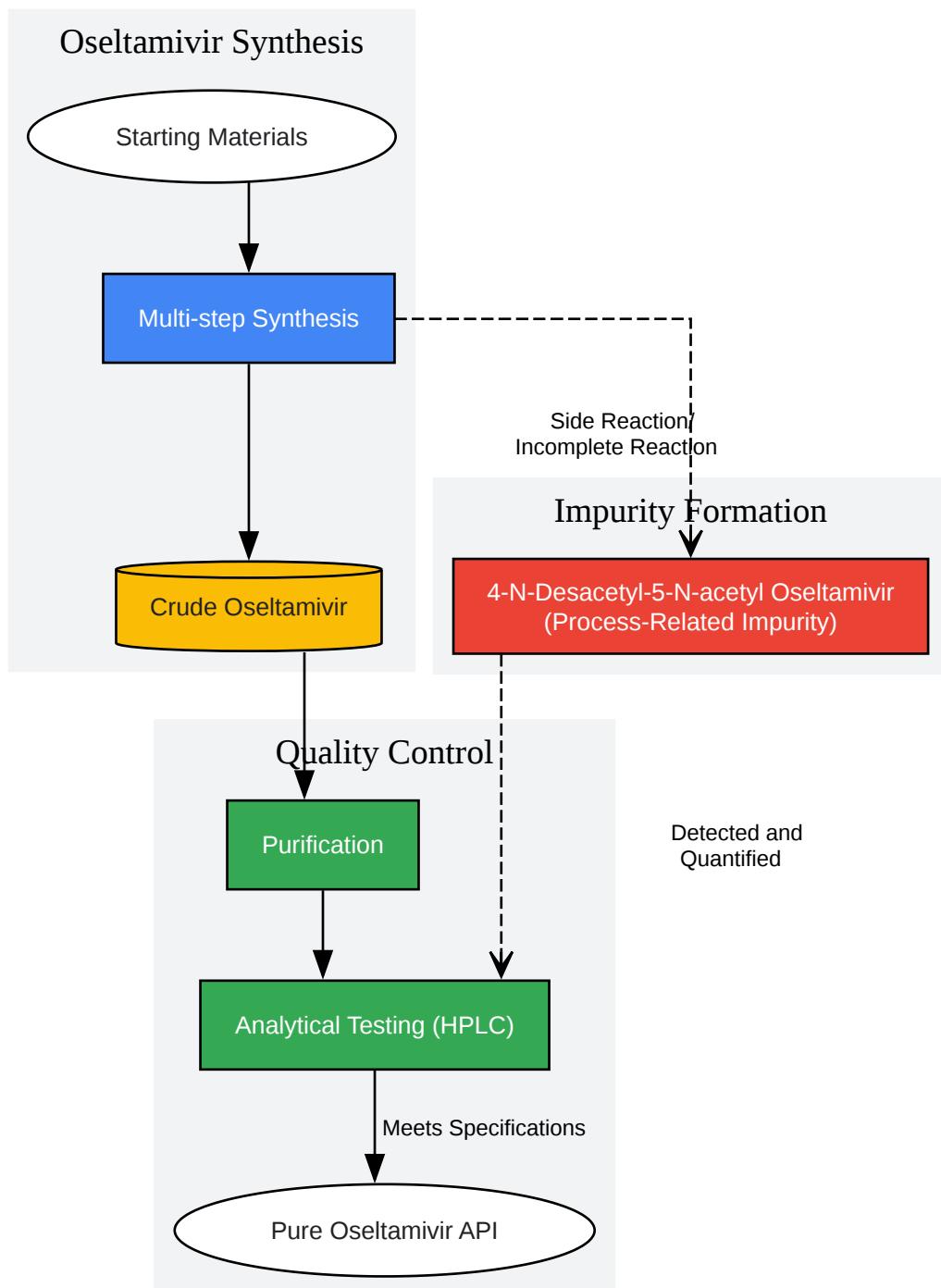
Experimental Protocols

While a specific, detailed, and validated experimental protocol for the synthesis of **4-N-Desacetyl-5-N-acetyl Oseltamivir** is not readily available in peer-reviewed literature, a plausible synthetic route can be derived from general methods for synthesizing Oseltamivir impurities and chiral isomers. The following protocols are adapted from such generalized procedures.[2][3]

Hypothetical Synthesis of 4-N-Desacetyl-5-N-acetyl Oseltamivir

The synthesis of this impurity would likely involve a multi-step process starting from a suitable chiral precursor, similar to the synthesis of Oseltamivir itself. A key step would be the selective acylation of the C5 amino group while the C4 amino group remains unprotected or is selectively deprotected. A potential, though unverified, synthetic approach is outlined in the flowchart below.

Disclaimer: The following is a proposed synthetic scheme and has not been experimentally validated based on the available literature.



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References

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- 2. researchgate.net [researchgate.net]
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- To cite this document: BenchChem. [chemical structure of 4-N-Desacetyl-5-N-acetyl Oseltamivir]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b585361#chemical-structure-of-4-n-desacetyl-5-n-acetyl-oseltamivir>]

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